An In-depth Technical Guide to Sodium Metaphosphate: Identifiers, Synthesis, and Analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Sodium metaphosphate*
CAS No.:	*14550-21-1*
Cat. No.:	*B3426099*

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This technical guide provides a comprehensive overview of **sodium metaphosphate**, focusing on its chemical identifiers, detailed experimental protocols for its synthesis and analysis, and a visual representation of the experimental workflow. This document is intended for researchers, scientists, and professionals in drug development who require a deep understanding of this versatile compound.

Core Identifiers for **Sodium Metaphosphate**

The term "**sodium metaphosphate**" can refer to various polymeric and cyclic sodium phosphate compounds. This ambiguity necessitates a clear understanding of the different forms and their specific identifiers. The most common forms are sodium hexametaphosphate (a polymeric mixture) and sodium trimetaphosphate (a cyclic compound). The identifiers for these and other related compounds are summarized below.

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Identifier	Sodium Hexametaphosphate	Sodium Trimetaphosphate	Other Sodium Metaphosphates
Primary CAS Number	10124-56-8[1][2]	7785-84-4[3]	50813-16-6[4], 35270-09-8[5][6], 68915-31-1[7][8]
Molecular Formula	$(NaPO_3)_6$[9]	$Na_3P_3O_9$[3]	$(NaPO_3)n$[4]
Molecular Weight	611.77 g/mol [1][10]	305.885 g/mol [3]	Varies
Synonyms	Calgon, Graham's salt, Metaphosphoric acid hexasodium salt[1][2][9]	STMP, Sodium trimetaphosphate[3]	Kurrol's salt, Maddrell's salt, Insoluble metaphosphate[4]
EINECS Number	233-343-1[2][8]	232-088-3[3]	233-782-9[4]
PubChem CID	24968[8]	24579[3]	16133893[4]
UNII	N40N91DW96[8]	3IH6169RL0[3]	532IUT7IRV[4]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and analysis of **sodium metaphosphate**, with a focus on sodium hexametaphosphate due to its widespread industrial and research applications.

Synthesis of Sodium Hexametaphosphate via Thermal Dehydration of Monosodium Phosphate

This protocol describes a common method for synthesizing glassy sodium hexametaphosphate.

Materials:

- Sodium dihydrogen phosphate monohydrate ($NaH_2PO_4 \cdot H_2O$)
- High-temperature furnace

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- Ceramic or graphite crucible
- Metal plate (e.g., copper or stainless steel) for quenching
- Mortar and pestle or pulverizer

Procedure:

- Neutralization and Crystallization: Neutralize a soda ash (sodium carbonate) solution with phosphoric acid at 80-100°C for 2 hours. Evaporate and concentrate the resulting sodium dihydrogen phosphate solution, then cool to crystallize sodium dihydrogen phosphate dihydrate.
- Dehydration: Place the sodium dihydrogen phosphate dihydrate in a crucible and heat it in a furnace.
  - Heat to 110-230°C to remove the two waters of crystallization.
  - Continue heating to remove structural water.
- Polymerization: Increase the furnace temperature to 620°C to dehydrate the salt completely and melt it. The **sodium metaphosphate** melt will polymerize into sodium hexametaphosphate.
- Quenching: Once the melt is completely transparent and free of internal bubbles, carefully remove the crucible from the furnace and pour the molten glass onto a cool metal plate. This rapid cooling (quenching) from 650°C to 60-80°C is crucial for obtaining the amorphous, glassy form.
- Processing: The resulting glass flakes can be ground into a powder using a mortar and pestle or a mechanical pulverizer.
- Storage: Store the final product in a tightly sealed container in a dry environment to prevent hygroscopicity.

Characterization of Sodium Hexametaphosphate

2.2.1. Determination of Average Chain Length by Titration

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This method is used to determine the average number of phosphate units in a polyphosphate chain.

Materials:

- Sodium hexametaphosphate sample
- Deionized water
- 1 M Hydrochloric acid (HCl)
- 0.1 M Sodium hydroxide (NaOH)
- pH meter
- Buret
- Beakers
- Heating plate with reflux apparatus

Procedure:

- Sample Preparation: Dissolve 0.5 g of the sodium hexametaphosphate sample in 450 mL of deionized water. Adjust the pH to 2.5 with 1 M HCl. Bring the total volume to 500 mL with deionized water.
- Titration of Polyphosphate: Immediately titrate a 200 mL aliquot of the acidified solution with 0.1 M NaOH, adding the titrant in 100 µL increments. Record the pH after each addition. This should be completed within one hour to minimize hydrolysis.
- Hydrolysis to Orthophosphate: Boil the remaining 300 mL of the acidified polyphosphate solution under reflux for at least 6 hours to ensure complete hydrolysis of the polyphosphate chains into orthophosphate. Allow the solution to cool to room temperature.
- Titration of Orthophosphate: Titrate a 200 mL aliquot of the hydrolyzed orthophosphate solution with 0.1 M NaOH in the same manner as the polyphosphate solution.

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- Calculation: The average chain length (n) is calculated from the titration curves of the polyphosphate and the orthophosphate. The volume of NaOH required to titrate between the two equivalence points is determined for both the polyphosphate (Vp) and the orthophosphate (Vo) samples. The average chain length is then calculated using the formula: n = 2 * (Vo / Vp).

2.2.2. Structural Analysis by ^{31}P Nuclear Magnetic Resonance (NMR) Spectroscopy

^{31}P-NMR is a powerful technique for identifying and quantifying different phosphate species within a sample, including orthophosphates, pyrophosphates, cyclic phosphates (like trimetaphosphate), and the end and middle groups of polyphosphate chains.

Materials:

- Sodium hexametaphosphate sample
- Deuterium oxide (D_2O)
- NMR spectrometer (e.g., 400 MHz) with a phosphorus probe
- NMR tubes

Procedure:

- Sample Preparation: Dissolve the sodium hexametaphosphate sample in D_2O to a suitable concentration for NMR analysis.
- NMR Acquisition:
  - Record the ^{31}P-NMR spectrum at 298 K.
  - Use an acquisition time of approximately 1.04 seconds and a relaxation delay of 2 seconds.
  - Acquire around 200 scans for a good signal-to-noise ratio.
  - Use 85% H_3PO_4 as an external reference for chemical shift calibration (δ = 0 ppm).

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- Data Analysis:
  - Process the acquired spectra using appropriate NMR software.
  - Identify the peaks corresponding to different phosphate species based on their characteristic chemical shifts:
    - Orthophosphate: ~0 ppm
    - End groups of polyphosphate chains: ~ -10 ppm
    - Middle groups of polyphosphate chains: ~ -20 to -22 ppm
    - Sodium trimetaphosphate (if present): ~ -21 ppm
  - Integrate the areas under the peaks to determine the relative proportions of each species. The average chain length can be calculated from the ratio of the integrated areas of the middle groups to the end groups.

Visualizations

The following diagrams illustrate the experimental workflow for the synthesis and characterization of sodium hexametaphosphate.

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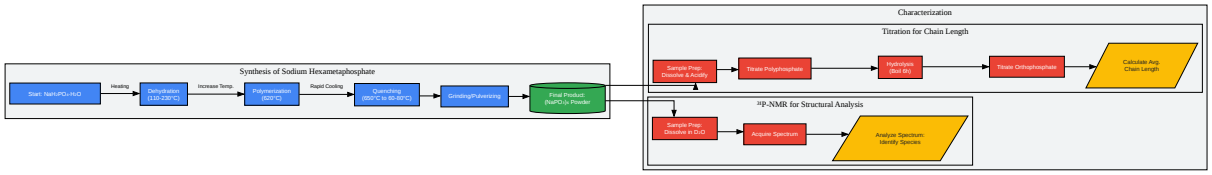

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Caption: Experimental workflow for the synthesis and characterization of sodium hexametaphosphate.

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